

WAY-213613 solubility and stock solution preparation

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Compound of Interest

Compound Name: WAY-213613

Cat. No.: B1683084

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Application Notes and Protocols: WAY-213613

For Researchers, Scientists, and Drug Development Professionals

Introduction

WAY-213613 is a potent and selective, non-substrate inhibitor of the human Excitatory Amino Acid Transporter 2 (EAAT2), also known as Glutamate Transporter 1 (GLT-1).^{[1][2][3][4]} It demonstrates high selectivity for EAAT2, with IC₅₀ values of approximately 85 nM, making it significantly more selective for EAAT2 over EAAT1 and EAAT3.^{[2][4][5]} EAAT2 is the primary transporter responsible for the reuptake of glutamate from the synaptic cleft in the central nervous system.^{[6][7]} By inhibiting EAAT2, **WAY-213613** effectively blocks glutamate clearance, leading to increased extracellular glutamate levels.^[1] This property makes it an invaluable pharmacological tool for investigating the physiological and pathological roles of EAAT2, including its involvement in neuroprotection and excitotoxicity.^[6]

Physicochemical and Solubility Data

WAY-213613 is supplied as a white to off-white solid powder.^[1] For experimental use, understanding its solubility in common laboratory solvents is critical for preparing accurate and effective stock solutions.

Table 1: Solubility of **WAY-213613**

Solvent	Concentration	Notes
DMSO (Dimethyl Sulfoxide)	Up to 100 mM (or ~83 mg/mL)	Use fresh, anhydrous DMSO as moisture can reduce solubility.[2]
1 eq. NaOH	Up to 100 mM	---
Water	Insoluble	---
Ethanol	Insoluble	---

Note: The molecular weight of **WAY-213613** is 415.19 g/mol .[2] Always refer to the batch-specific molecular weight on the product vial or Certificate of Analysis when preparing stock solutions.

Stock Solution Preparation and Storage

Proper preparation and storage of stock solutions are essential to maintain the stability and activity of **WAY-213613**. It is recommended to aliquot stock solutions into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[4][5]

Table 2: Recommended Storage Conditions

Format	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid Powder	0 - 4°C (Dry and dark)[1]	-20°C (Dry and dark)[1][2]
Stock Solution in DMSO	-20°C (up to 1 month)[2][4][5]	-80°C (up to 6-12 months)[2][4][5]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **WAY-213613** in DMSO.

Materials:

- **WAY-213613** (solid powder)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer and/or sonicator

Procedure:

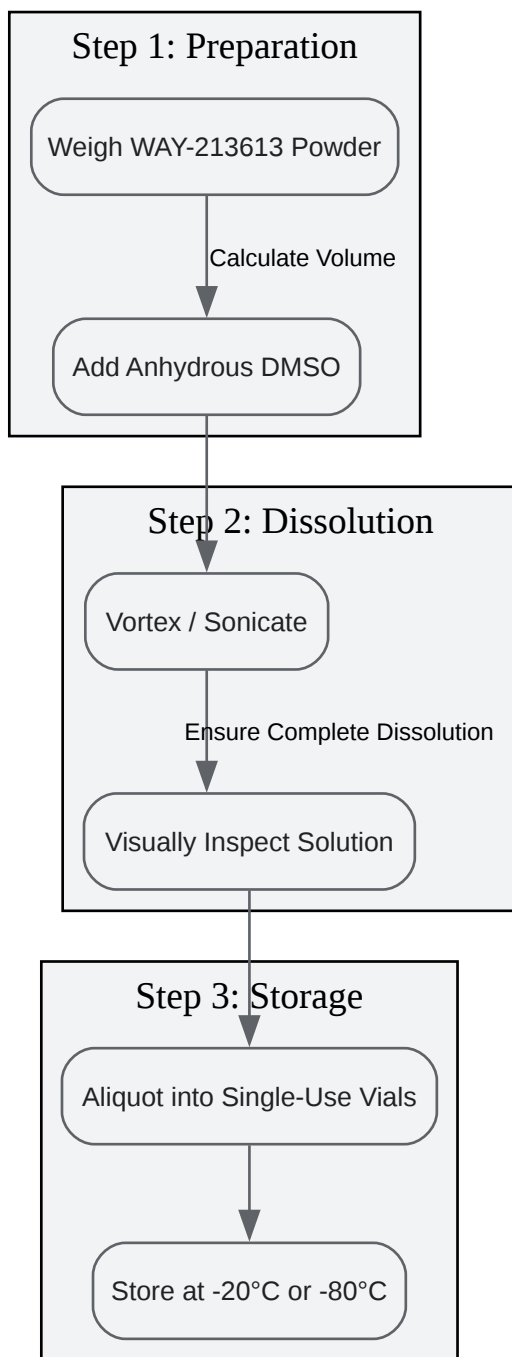
- **Weighing the Compound:** Accurately weigh out the desired amount of **WAY-213613** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.15 mg of **WAY-213613** (based on a molecular weight of 415.19 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the **WAY-213613** powder. Using the example above, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. If necessary, gentle warming to 37°C or brief sonication can be used to aid dissolution.^[4] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** Dispense the stock solution into single-use, sterile cryovials. This prevents contamination and degradation from multiple freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[4][5]}

For cell-based assays, the DMSO stock solution should be further diluted in the appropriate aqueous-based culture medium to the final desired concentration immediately before use.

Important Considerations:

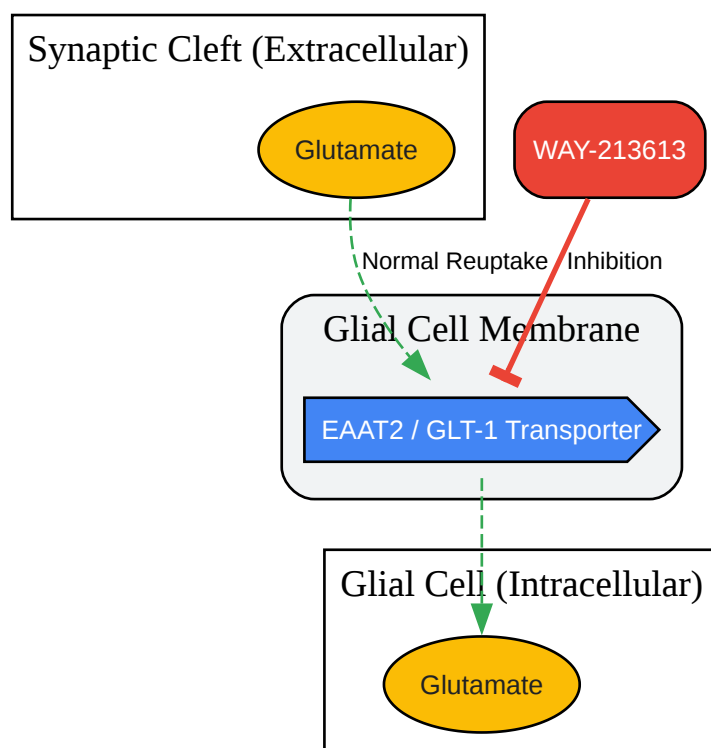
- The final concentration of DMSO in the culture medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- Prepare working solutions fresh for each experiment.

Visualized Workflows and Pathways



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Caption: Workflow for preparing a **WAY-213613** stock solution.



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Caption: **WAY-213613** inhibits glutamate reuptake via the EAAT2 transporter.

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